

# Tetraphenylantimony(V) methoxide as a reagent for functional group transformation

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## Compound of Interest

Compound Name: **Tetraphenylantimony(V)  
methoxide**

Cat. No.: **B088660**

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## Application Notes and Protocols: Tetraphenylantimony(V) Methoxide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Tetraphenylantimony(V) methoxide**, with the chemical formula  $(C_6H_5)_4SbOCH_3$ , is a pentavalent organoantimony compound.<sup>[1]</sup> While the broader class of organoantimony compounds has found applications in various fields, including catalysis and medicinal chemistry, the specific utility of **tetraphenylantimony(V) methoxide** as a reagent for functional group transformations in organic synthesis is not extensively documented in peer-reviewed literature.<sup>[2][3]</sup> These notes aim to provide a comprehensive overview of its known properties, potential synthetic routes, and prospective applications based on the general reactivity of related organoantimony(V) compounds. The information presented herein is intended to serve as a foundational resource for researchers interested in exploring the synthetic potential of this reagent.

### Physicochemical Properties

Basic physicochemical data for **tetraphenylantimony(V) methoxide** is summarized in the table below.

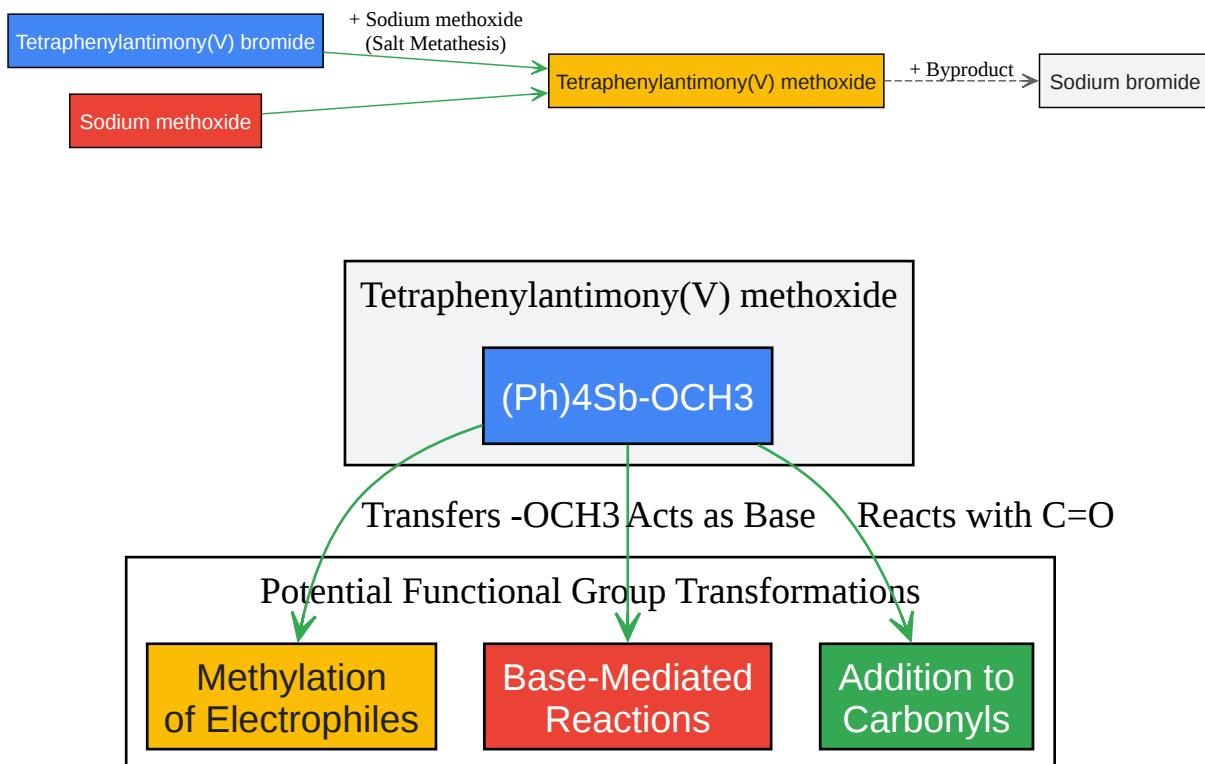
Property	Value	Reference
CAS Number	14090-94-9	<a href="#">[1]</a>
Molecular Formula	C <sub>25</sub> H <sub>23</sub> OSb	
Molecular Weight	477.20 g/mol	
Appearance	White powder	<a href="#">[1]</a>
Melting Point	202-218 °C	<a href="#">[1]</a>

## Synthesis

While a specific, detailed protocol for the synthesis of **tetraphenylantimony(V) methoxide** is not readily available in the surveyed literature, a plausible synthetic pathway can be inferred from the preparation of analogous tetraphenylantimony(V) compounds. A common precursor for such compounds is a tetraphenylantimony(V) halide, such as tetraphenylantimony(V) bromide.

The synthesis would likely involve the reaction of tetraphenylantimony(V) bromide with a methoxide source, such as sodium methoxide, in an appropriate solvent. This is a standard salt metathesis reaction.

## Diagram of Proposed Synthesis



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## References

- 1. Tetraphenylantimony(V) Methoxide CAS #: 14090-94-9 [eforu-chemical.com]
- 2. researchgate.net [researchgate.net]
- 3. Organoantimony chemistry - Wikipedia [en.wikipedia.org]
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